

# A Comparative Analysis of Pentylcyclohexane and Structurally Related Alkylcyclohexanes

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## Compound of Interest

Compound Name: *Pentylcyclohexane*

Cat. No.: *B1580667*

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This guide provides a comprehensive comparison of the physicochemical properties of **pentylcyclohexane** and a series of structurally analogous n-alkylcyclohexanes, including methylcyclohexane, ethylcyclohexane, propylcyclohexane, butylcyclohexane, and hexylcyclohexane. The data presented is cross-referenced from the National Institute of Standards and Technology (NIST) database and other reliable sources to ensure accuracy for research and development applications.

## Physicochemical Properties of n-Alkylcyclohexanes

The following table summarizes key physical and chemical properties of **pentylcyclohexane** and its shorter and longer-chain analogs. These properties are fundamental for applications ranging from solvent selection to their use as building blocks in chemical synthesis.

Property	Methylcyclohexane	Ethylcyclohexane	Propylcyclohexane	Butylcyclohexane	Pentylcyclohexane	Hexylcyclohexane
CAS Number	108-87-2	1678-91-7	1678-92-8	1678-93-9	4292-92-6	4292-75-5
Molecular Formula	C <sub>7</sub> H <sub>14</sub>	C <sub>8</sub> H <sub>16</sub>	C <sub>9</sub> H <sub>18</sub>	C <sub>10</sub> H <sub>20</sub>	C <sub>11</sub> H <sub>22</sub>	C <sub>12</sub> H <sub>24</sub>
Molecular Weight (g/mol)	98.19	112.22	126.24	140.27	154.30	168.32
Boiling Point (°C)	101[1][2]	132[3]	156.85	181[4]	202[5]	224-226
Melting Point (°C)	-126[1][2]	-111[3]	-95.06	-78[4]	-58	-47.51
Density (g/mL at 20°C)	0.770	0.788 at 20°C	0.794	0.800[4]	0.800[5]	Not Available
Refractive Index (n <sub>20/D</sub> )	1.423[1]	1.433[3]	1.438	1.440[4]	1.4445[5]	Not Available

## Experimental Protocols

The accurate determination of the physicochemical properties listed above relies on standardized experimental methodologies. Below are detailed descriptions of the common protocols used for these measurements.

### Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. Common laboratory methods for its determination include:

- **Simple Distillation:** A sample of the liquid is heated in a distillation flask. The temperature of the vapor that is in equilibrium with the boiling liquid is measured with a thermometer. The stable temperature observed during the distillation of a pure substance is recorded as its boiling point.
- **Thiele Tube Method:** This method is suitable for small sample volumes. A small amount of the liquid is placed in a fusion tube, and an inverted capillary tube is added. The fusion tube is attached to a thermometer and heated in a Thiele tube containing oil. The temperature at which a rapid and continuous stream of bubbles emerges from the capillary tube, and the temperature at which the liquid re-enters the capillary upon cooling, are recorded to determine the boiling point.

## Density Measurement

Density is the mass of a substance per unit volume. For liquids, it is commonly determined using the following methods:

- **Pycnometer Method (ISO 758):** A pycnometer, a flask with a precisely known volume, is weighed empty and then filled with the liquid sample. The filled pycnometer is then weighed again. The density is calculated by dividing the mass of the liquid by the volume of the pycnometer. Temperature control is crucial for accurate measurements.
- **Hydrometer Method:** A hydrometer, a calibrated glass float, is placed in the liquid. The density is read directly from the scale on the hydrometer at the point where the liquid surface meets the stem.

## Refractive Index Measurement

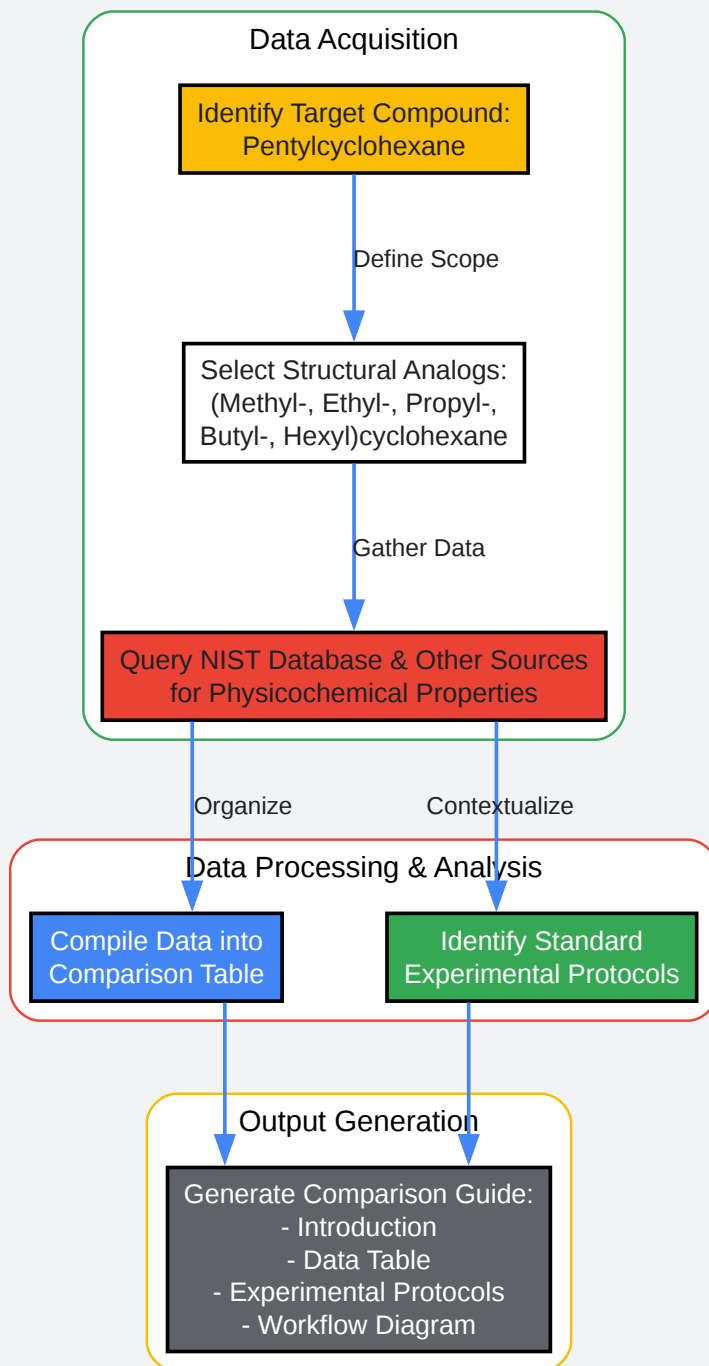
The refractive index is a dimensionless number that describes how fast light travels through a material.

- **Abbe Refractometer (ASTM D1218):** This is a standard method for determining the refractive index of hydrocarbon liquids.<sup>[4]</sup> A few drops of the liquid are placed on the prism of an Abbe refractometer. Light is passed through the sample, and the instrument is adjusted until the dividing line between the light and dark fields is centered on the crosshairs of the eyepiece. The refractive index is then read from the calibrated scale. The temperature must be carefully controlled, as the refractive index is temperature-dependent.

## Comparative Workflow

The following diagram illustrates the logical workflow for the comparative analysis of the physicochemical properties of **pentylcyclohexane** and its analogs.

## Workflow for Comparative Analysis of Alkylcyclohexanes



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Caption: Logical workflow for the comparative analysis of alkylcyclohexanes.

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